

Application Notes & Protocols: Sodium Bromide Dilution Technique for Extracellular Water Volume Measurement

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Sodium bromide*

Cat. No.: *B107317*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction:

The determination of extracellular water (ECW) volume is a crucial parameter in a multitude of research and clinical settings, providing insights into nutritional status, fluid balance, and the pharmacokinetic properties of therapeutic agents.^{[1][2]} The **sodium bromide** (NaBr) dilution technique is a widely accepted and practical method for estimating ECW.^{[1][3]} This method is predicated on the principle of indicator dilution, where a known amount of a tracer substance—in this case, bromide—is introduced into the body and its concentration is measured after it has distributed throughout the ECW.^[4] Bromide is a suitable tracer as it primarily distributes within the extracellular space, is not metabolized, and is slowly excreted by the kidneys.^{[2][4]}

This document provides a comprehensive overview of the **sodium bromide** dilution technique, including detailed experimental protocols, data presentation, and a discussion of the underlying principles.

Principle of the Method

The fundamental principle behind the **sodium bromide** dilution technique is that the volume of a fluid compartment can be calculated by measuring the dilution of a known amount of a tracer that distributes uniformly within that compartment.^[4] The formula for this calculation is:

Volume of Distribution (V) = Amount of Tracer Administered (A) / Concentration of Tracer in the Fluid (C)

When **sodium bromide** is administered, the bromide ions (Br-) distribute throughout the extracellular fluid, which includes plasma and interstitial fluid.[5] By measuring the plasma concentration of bromide before and after administration, the change in concentration can be used to calculate the bromide space, which is a reliable estimate of the ECW volume.[6]

Applications in Research and Drug Development

- Physiological and Pathophysiological Studies: Assessing fluid shifts in various conditions such as malnutrition, obesity, and wasting diseases like AIDS.[1][3]
- Nutritional Assessment: ECW is an important component of body composition and can provide information on nutritional status.[1][7]
- Pharmacokinetics: Determining the volume of distribution for drugs that are primarily distributed in the extracellular fluid.
- Clinical Trials: Monitoring changes in fluid balance in response to therapeutic interventions.

Experimental Protocols

The following protocols are generalized and may require optimization based on the specific research question, subject population (human or animal), and available analytical instrumentation.

Protocol 1: Oral Administration of Sodium Bromide in Human Subjects

This protocol is adapted for studies where intravenous administration is not feasible or desirable.

Materials:

- Analytical grade **Sodium Bromide** (NaBr) powder
- Distilled or deionized water

- Precision balance
- Volumetric flasks
- Sterile collection tubes (e.g., heparinized or EDTA tubes) for blood samples
- Centrifuge
- Analytical instrument for bromide concentration measurement (e.g., Ion Chromatograph, HPLC)

Procedure:

- Subject Preparation:
 - Subjects should fast overnight (8-12 hours) to ensure a baseline state.
 - Record the subject's precise body weight.
 - Collect a baseline (pre-dose) blood sample.
- Bromide Solution Preparation:
 - Prepare a 3% (w/v) solution of **sodium bromide** in distilled water. For example, dissolve 3 g of NaBr in distilled water to a final volume of 100 mL. The solution should be prepared fresh.
- Bromide Administration:
 - Administer the 3% NaBr solution orally at a dose of 1 mL per kg of body weight.[\[7\]](#)
- Equilibration and Sample Collection:
 - Allow for an equilibration period for the bromide to distribute throughout the ECW.
 - Collect post-dose blood samples at 2, 3, and 4 hours after administration.[\[6\]](#)[\[7\]](#) Taking multiple samples allows for confirmation that equilibrium has been reached.[\[6\]](#)
- Sample Processing:

- Centrifuge the blood samples to separate the plasma.
- Store the plasma samples at -20°C or below until analysis.
- Bromide Analysis:
 - Determine the bromide concentration in the pre- and post-dose plasma samples using a validated analytical method such as ion chromatography or high-performance liquid chromatography (HPLC).[\[6\]](#)
- Calculation of Extracellular Water Volume:
 - The ECW volume is calculated using the following formula:
$$\text{ECW (L)} = [\text{Amount of Br- administered (mmol)} / (\text{Plasma Br- concentration post-dose (mmol/L)} - \text{Plasma Br- concentration pre-dose (mmol/L)})] \times 0.90 \times 0.95 \times 0.94$$
 - Correction Factors:
 - 0.90: Accounts for the non-extracellular distribution of bromide into cells, primarily red blood cells.[\[3\]](#)[\[6\]](#)
 - 0.95: Corrects for the Donnan equilibrium, which describes the unequal distribution of permeable ions across a semipermeable membrane.[\[3\]](#)[\[6\]](#)
 - 0.94: Accounts for the water content of plasma.[\[8\]](#)

Protocol 2: Intravenous Administration of Sodium Bromide in Animal Models (e.g., Horses)

This protocol is suitable for animal studies where a more controlled and rapid administration is required.

Materials:

- Sterile, injectable-grade **Sodium Bromide** solution
- Syringes and infusion equipment

- Catheters (if required for repeated sampling)
- Sterile collection tubes for blood samples
- Centrifuge
- Analytical instrument for bromide concentration measurement

Procedure:

- Animal Preparation:
 - The animal should be handled according to approved institutional animal care and use committee (IACUC) protocols.
 - Record the animal's precise body weight.
 - Collect a baseline (pre-infusion) blood sample.
- Bromide Administration:
 - Administer a known dose of **sodium bromide** intravenously. A dose of 30 mg/kg of body weight has been used in horses.^[9] The infusion should be given over a short period (e.g., 3 minutes).^[9]
- Equilibration and Sample Collection:
 - Collect post-infusion blood samples. The timing of post-infusion samples can vary depending on the species. For horses, a sample at 5 hours post-infusion has been shown to be sufficient for estimating ECW.^[9]
- Sample Processing and Analysis:
 - Process the blood samples to obtain plasma or serum as described in Protocol 1.
 - Analyze the bromide concentration in the samples.
- Calculation of Extracellular Water Volume:

- Use the same formula as in Protocol 1 to calculate the corrected bromide space, which provides an estimate of the ECW volume.

Data Presentation

Quantitative data from **sodium bromide** dilution studies should be presented in a clear and organized manner to facilitate comparison and interpretation.

Table 1: Typical Doses and Timelines for **Sodium Bromide** Administration

Subject Population	Administration Route	Sodium Bromide Dose	Post-Dose Sampling Times	Reference
Adult Humans	Oral	3% solution at 1 mL/kg body weight	2, 3, and 4 hours	[7]
Adult Humans	Ingestion	5 g of 4 M sodium bromide	3 hours	[6]
Horses	Intravenous	30 mg/kg body weight	5 hours	[9]

Table 2: Example Calculation of Extracellular Water Volume

Parameter	Value	Unit
Subject Body Weight	70	kg
Dose of 3% NaBr solution (1 mL/kg)	70	mL
Amount of NaBr administered (30 mg/mL)	2100	mg
Molar Mass of NaBr	102.89	g/mol
Molar Mass of Br-	79.90	g/mol
Amount of Br- administered	1630.8	mg
Amount of Br- administered	20.41	mmol
Pre-dose Plasma Br- Concentration	0.1	mmol/L
Post-dose Plasma Br- Concentration (at equilibrium)	1.2	mmol/L
Change in Plasma Br- Concentration	1.1	mmol/L
Uncorrected Bromide Space	18.55	L
Corrected ECW Volume	15.72	L

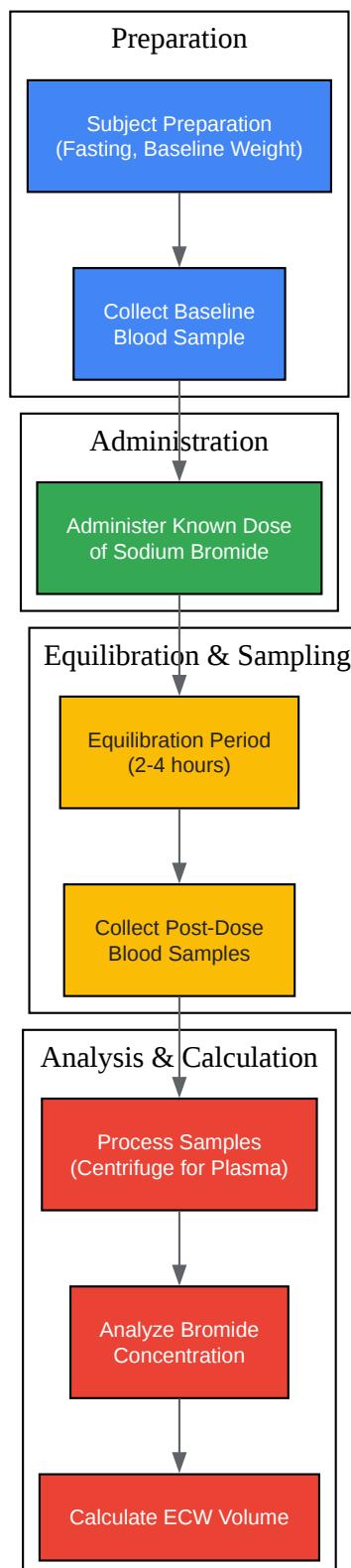
Note: The corrected ECW volume is calculated by multiplying the uncorrected bromide space by the correction factors (0.90 x 0.95 x 0.94).

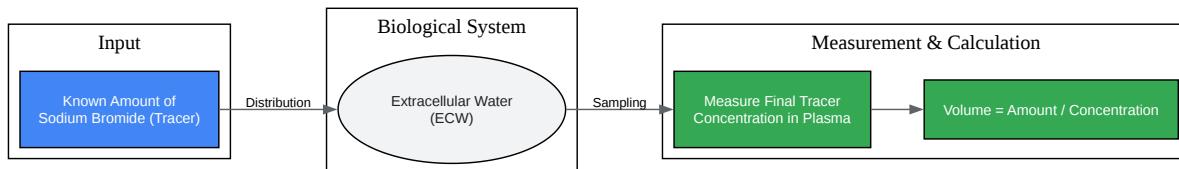
Table 3: Comparison of ECW Estimates by Different Methods in AIDS Patients

Method	Mean ECW (L)	Standard Deviation (L)
Sodium Bromide (NaBr) Dilution	15.1	2.2
Total Body Chlorine (TBCl)	15.4	1.7
Total Body Water/Total Body Potassium (TBW/TBK)	18.6	3.4
Radioactive Sulfate ($^{35}\text{SO}_4$) Dilution	13.3	3.0
Data from a study on 11 male patients with AIDS. [1]		

Visualizations

Experimental Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Extracellular water: sodium bromide dilution estimates compared with other markers in patients with acquired immunodeficiency syndrome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Body volumes and fluid kinetics (Chapter 7) - Clinical Fluid Therapy in the Perioperative Setting [cambridge.org]
- 3. Evaluation of between-methods agreement of extracellular water measurements in adults and children1 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. derangedphysiology.com [derangedphysiology.com]
- 5. m.youtube.com [m.youtube.com]
- 6. researchgate.net [researchgate.net]
- 7. cris.tau.ac.il [cris.tau.ac.il]
- 8. researchgate.net [researchgate.net]
- 9. Pharmacokinetics and clinical utility of sodium bromide (NaBr) as an estimator of extracellular fluid volume in horses - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes & Protocols: Sodium Bromide Dilution Technique for Extracellular Water Volume Measurement]. BenchChem, [2026]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b107317#sodium-bromide-dilution-technique-for-measuring-extracellular-water-volume>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com